

Application Notes and Protocols for FLLL31

Stock Solution Preparation

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Compound of Interest

Compound Name: Flll31
CAS No.: 52328-97-9
Cat. No.: B1672838

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Introduction

FLLL31 is a novel small molecule inhibitor derived from curcumin, designed to selectively target the Janus Kinase 2 (JAK2) and the Signal Transducer and Activator of Transcription 3 (STAT3) signaling pathway.[1] Constitutive activation of the STAT3 pathway is a hallmark of many human cancers, playing a crucial role in tumor cell proliferation, survival, angiogenesis, and drug resistance.[1][2] **FLLL31** effectively inhibits STAT3 phosphorylation, DNA binding activity, and the subsequent transactivation of target genes, leading to the suppression of oncogenic processes and induction of apoptosis in various cancer cell lines.[1] These application notes provide a comprehensive guide for the preparation and use of **FLLL31** in experimental settings.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **FLLL31** is presented in the table below for easy reference.

Property	Value	Reference
Synonyms	(E,E)-1,7-Bis(3,4-dimethoxyphenyl)-4,4-dimethyl-1,6-heptadiene-3,5-dione, Tetramethylcurcumin	
CAS Number	52328-97-9	
Molecular Formula	C ₂₅ H ₂₈ O ₆	
Appearance	Yellow powder	
Solubility	DMSO: ≥10 mg/mL	
Storage Temperature	2-8°C	

Biological Activity of FLLL31

FLLL31 has demonstrated potent growth-suppressive activity in a variety of cancer cell lines. The half-maximal inhibitory concentration (IC₅₀) values for **FLLL31** in several cancer cell lines are summarized below.

Cell Line	Cancer Type	IC50 (µM)
MDA-MB-231	Breast Cancer	Not explicitly stated, but FLLL31 is effective.[1]
PANC-1	Pancreatic Cancer	Not explicitly stated, but FLLL31 is effective.[1]
Neuro-2a	Neuroblastoma	Potently suppressed cell viability.[3]
SH-SY5Y	Neuroblastoma	Potently suppressed cell viability.[3]
Tu-9648	Glioblastoma	Potently suppressed cell viability.[3]
U-87MG	Glioblastoma	Potently suppressed cell viability.[3]
U-373MG	Glioblastoma	Potently suppressed cell viability.[3]

Experimental Protocols

Preparation of FLLL31 Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **FLLL31** in dimethyl sulfoxide (DMSO).

Materials:

- **FLLL31** powder
- Anhydrous/sterile dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipette and sterile tips
- Vortex mixer

- Personal protective equipment (lab coat, gloves, safety glasses)

Procedure:

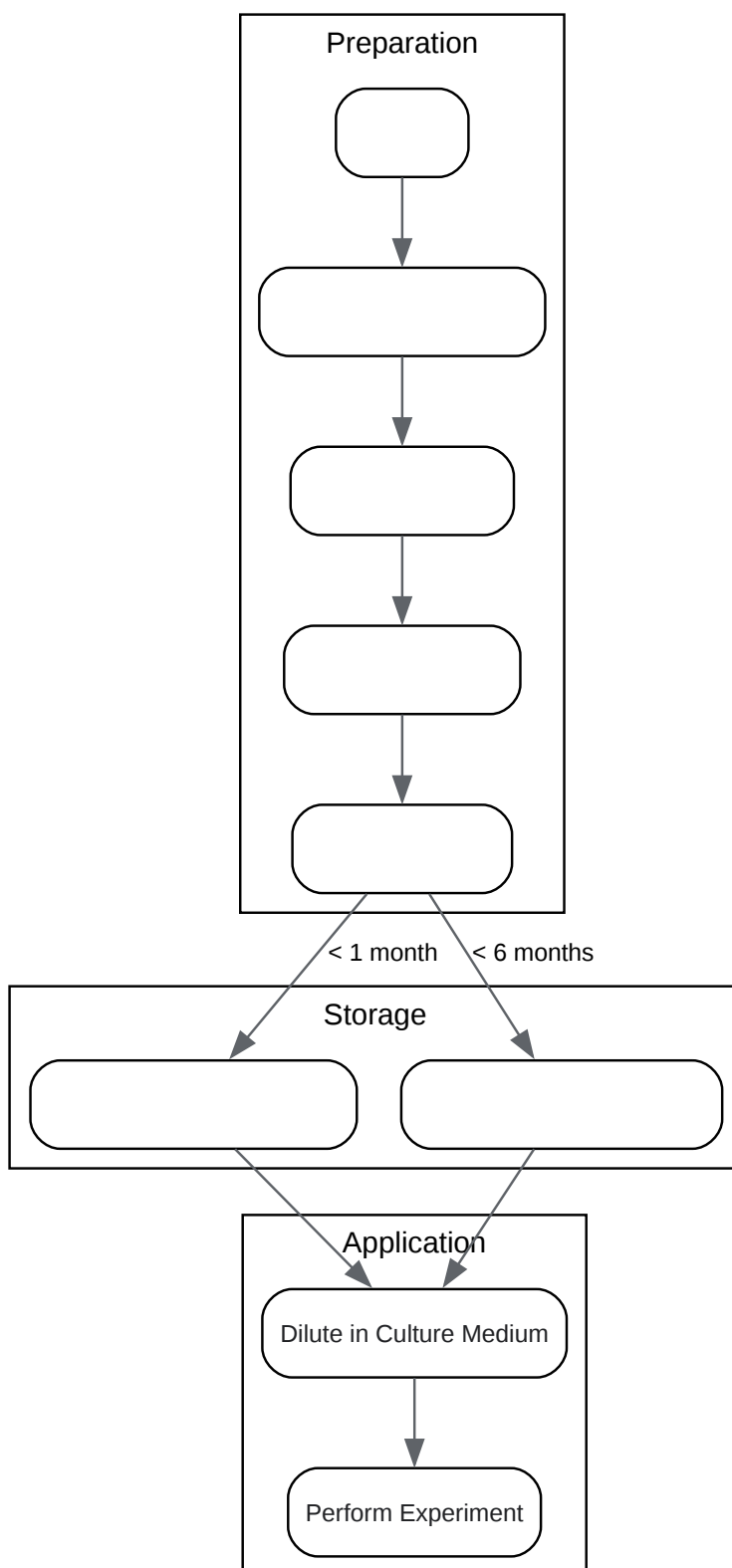
- Calculate the required mass of **FLLL31**:
 - The molecular weight of **FLLL31** (C₂₅H₂₈O₆) is 424.49 g/mol .
 - To prepare 1 mL of a 10 mM stock solution, calculate the mass required:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 424.49 \text{ g/mol} \times 1000 \text{ mg/g} = 4.245 \text{ mg}$
- Weigh **FLLL31** powder:
 - Carefully weigh out approximately 4.25 mg of **FLLL31** powder and place it into a sterile microcentrifuge tube.
- Dissolve in DMSO:
 - Add 1 mL of sterile DMSO to the microcentrifuge tube containing the **FLLL31** powder.
- Ensure complete dissolution:
 - Vortex the solution thoroughly until all the **FLLL31** powder is completely dissolved. The solution should be clear and yellow.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[4]

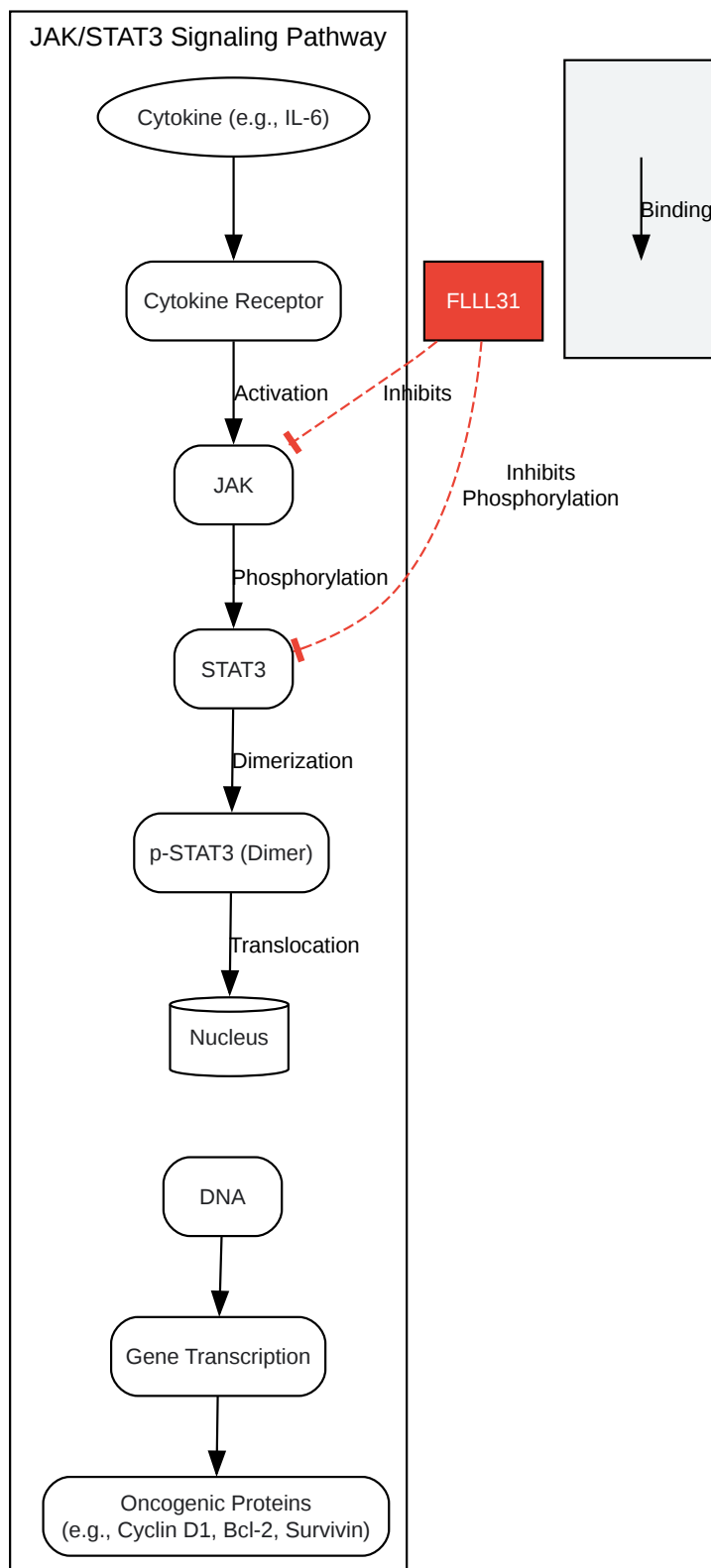
Note on Dilutions: For cell culture experiments, the DMSO stock solution should be further diluted in the appropriate cell culture medium to the desired final concentration. Ensure the final

concentration of DMSO in the culture medium is low (typically <0.1%) to avoid solvent-induced toxicity.

Visualizations

Experimental Workflow for FLLL31 Stock Solution Preparation





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